

# Application Notes and Protocols for Delivering Disodium Acetyl Glucosamine Phosphate to Keratinocytes

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## Compound of Interest

Compound Name: *DISODIUM ACETYL  
GLUCOSAMINE PHOSPHATE*

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## Introduction

**Disodium Acetyl Glucosamine Phosphate** (DAGP) is a phosphorylated derivative of N-acetyl-D-glucosamine (NAG), a fundamental building block for the biosynthesis of glycosaminoglycans (GAGs) such as hyaluronic acid (HA). In keratinocytes, the primary cells of the epidermis, DAGP serves as a precursor to HA, playing a crucial role in skin hydration, elasticity, and overall barrier function.<sup>[1]</sup> The delivery of DAGP to keratinocytes is a key area of interest for dermatological research and the development of advanced skincare formulations.

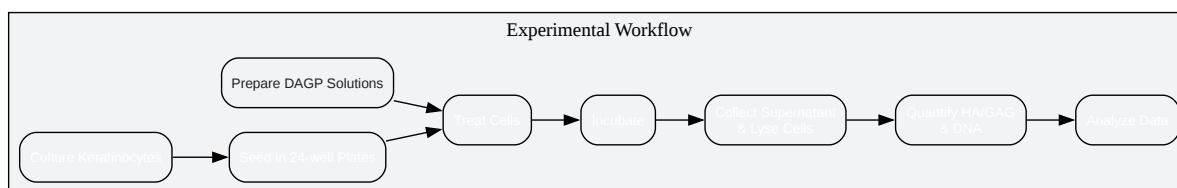
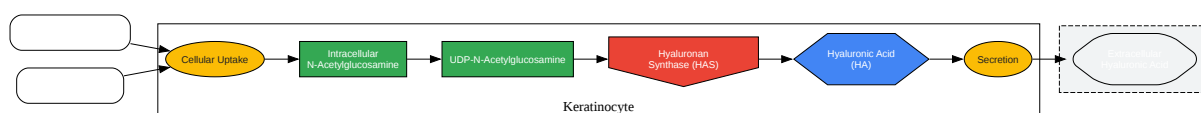
These application notes provide an overview of the mechanisms of action and detailed protocols for the delivery of DAGP and its precursor, NAG, to keratinocytes for in vitro research. The information is compiled from scientific literature and manufacturer's data.

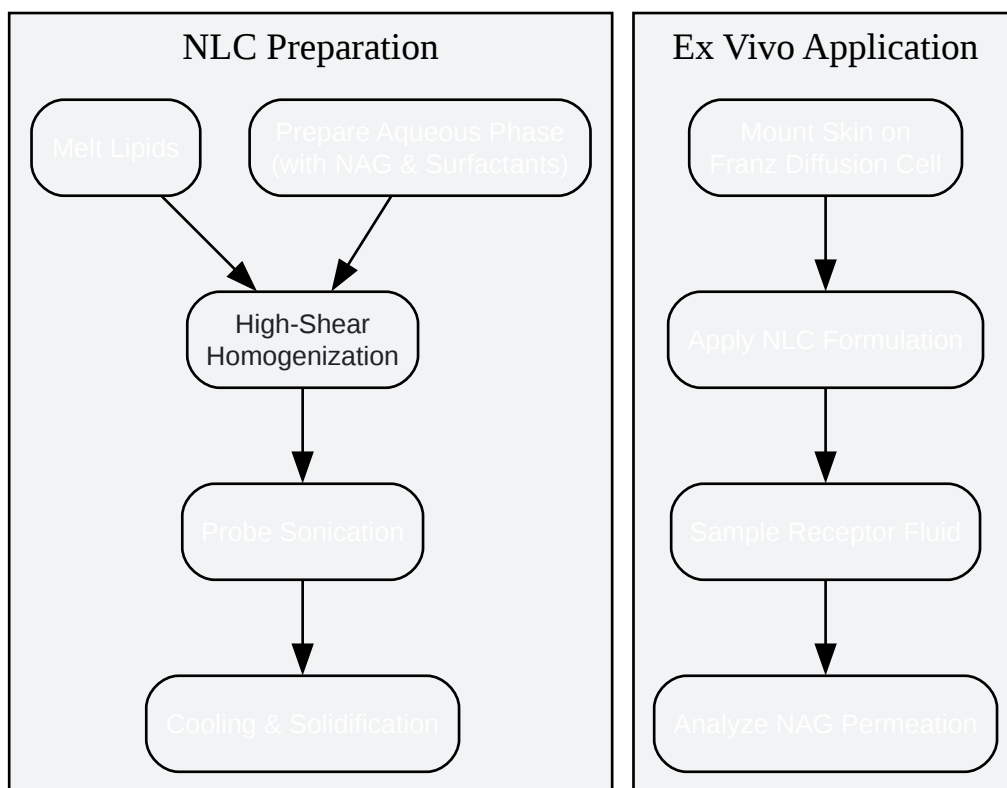
## Mechanism of Action

**Disodium Acetyl Glucosamine Phosphate** is a precursor for the synthesis of hyaluronic acid and other glycosaminoglycans in the skin.<sup>[1]</sup> With age, the natural production of HA in the skin decreases. DAGP provides an energy source for skin cells to resume the production of

hyaluronic acid, similar to younger skin.[1] This leads to improved skin elasticity, firmness, and water retention.[1]

The proposed signaling pathway for the action of DAGP and its precursor, NAG, in keratinocytes is illustrated below. The primary mechanism involves providing the necessary substrate for hyaluronic acid synthase (HAS) enzymes to produce HA.





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